

cloransulam-methyl rotational crop restrictions

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Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

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Rotational Crop Restrictions

The following table summarizes the specified waiting periods between an application of **cloransulam-methyl** and the planting of certain rotational crops [1]:

Crop	Restriction / Planting Interval
Maize / Corn	9 months
Winter Wheat	4 months

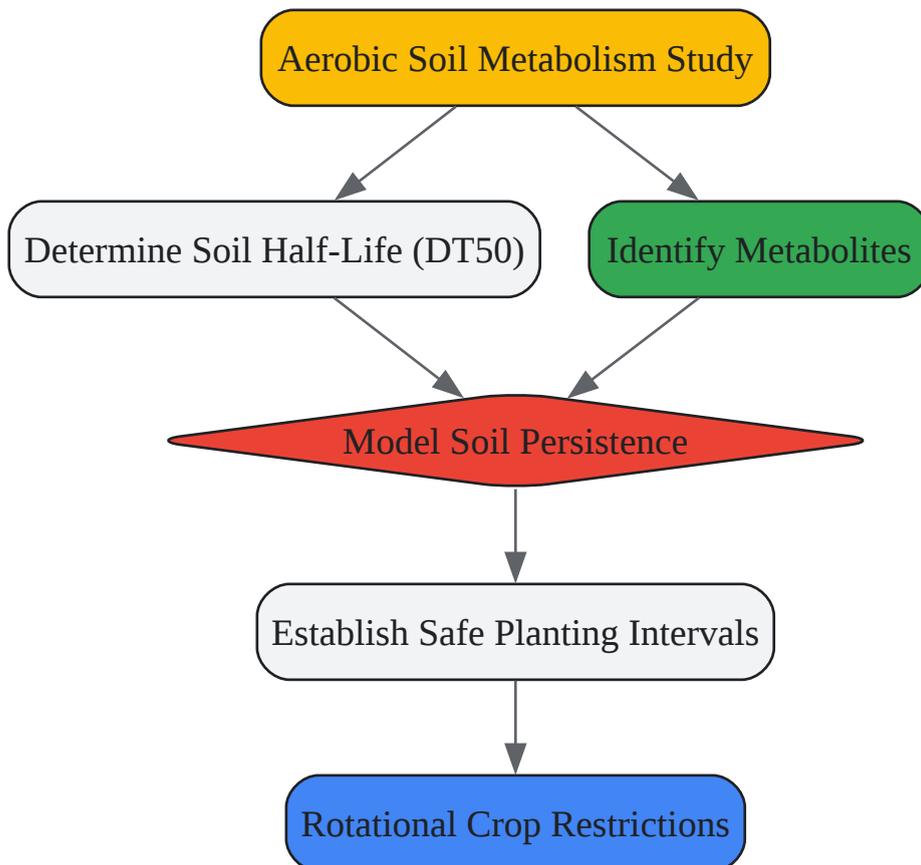
These restrictions are in place to prevent potential herbicide carryover from damaging subsequent crops. The product label is the final authority, and you must confirm these intervals for your specific location and formulation.

Experimental Basis for Restrictions

The rotational crop restrictions are based on the environmental fate and persistence of **cloransulam-methyl** in the soil. Key regulatory studies investigate how the herbicide breaks down to determine safe replanting intervals [2] [1].

- **Core Experimental Protocol:** The primary method is an **aerobic soil metabolism study** [2]. In these studies, soil samples are fortified with ^{14}C -labeled **cloransulam-methyl** and incubated in the dark at a constant temperature (e.g., 25°C) and moisture potential. The study monitors the disappearance of the parent compound and the formation of metabolites over time (e.g., up to 357 days) by measuring the remaining extractable ^{14}C and the evolution of $^{14}\text{C}\text{O}_2$ (mineralization).
- **Key Findings from Metabolism Studies:** Research indicates that **cloransulam-methyl** undergoes **biphasic degradation** in soil, with an initial rapid decline followed by a slower dissipation phase [2]. The time for 50% of the herbicide to dissipate (DT50) has been found to range from **9 to 28 days** across 18 different soils [2]. One regulatory study conducted under field conditions in Wisconsin reported a DT50 of **6.6 days** [1].
- **From Half-Life to Crop Restrictions:** The observed half-lives, along with the identification of major metabolites and their phytotoxicity, are used in computer models to predict the concentration of the active herbicide remaining in the soil over time. The rotational crop restrictions are set to ensure that the residue level has degraded to a concentration that is safe for the subsequent sensitive crops.

The following diagram illustrates the workflow from the foundational experimental data to the final crop restriction guidelines.



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References

1. - Cloransulam 氯酯磺草胺 methyl... methyl [agropages.com]

2. Publication : USDA ARS [ars.usda.gov]

To cite this document: Smolecule. [cloransulam-methyl rotational crop restrictions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524048#cloransulam-methyl-rotational-crop-restrictions>]

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